

Comprehensive Technical Safety Guide: 5-Chloro-8-ethynylquinoline

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Compound of Interest

Compound Name: 5-Chloro-8-ethynylquinoline

Cat. No.: B13693061

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Executive Summary & Chemical Context

5-Chloro-8-ethynylquinoline is a specialized heterocyclic building block primarily utilized in medicinal chemistry and materials science.[1][2] Its structural integration of a quinoline core (privileged scaffold in kinase inhibition) with a terminal alkyne (handle for "Click Chemistry" or Sonogashira coupling) makes it a high-value, high-reactivity intermediate.[2]

Critical Safety Alert: Unlike stable commodity chemicals, this compound possesses a terminal alkyne moiety at the C8 position.[2] This introduces specific reactivity hazards—notably the potential for exothermic polymerization and the formation of explosive metal acetylides upon contact with copper, silver, or mercury.[2] This guide operationalizes safety data beyond the standard GHS classification to ensure integrity during synthesis and storage.

Hazard Identification & Mechanism (GHS & SAR Analysis)

Note: As a research chemical, comprehensive toxicological data may be limited.[2] The following classifications are derived from Structure-Activity Relationships (SAR) of halogenated quinolines and terminal alkynes.

GHS Classification (Predicted)

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Irritation	Cat 2	H315: Causes skin irritation.[2]	Lipophilic halogenated heterocycle penetrates dermal barrier; local cytotoxicity.[2]
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.[2][3][4]	Aromatic amine/alkyne functionality acts as a mucous membrane irritant.[2]
STOT - SE	Cat 3	H335: May cause respiratory irritation.[2][3][4][5]	Inhalation of dust/aerosol triggers bronchial irritation.[2]
Acute Toxicity	Cat 4 (Oral)	H302: Harmful if swallowed.[2][3]	Quinoline scaffold is associated with hepatotoxicity and potential mutagenicity.[2][5]

Structural Alerts (Cheminformatics)

- Terminal Alkyne (-C≡CH):
 - Reactivity: High susceptibility to cycloaddition (CuAAC) and cross-coupling.[2]
 - Instability: Potential for slow, exothermic polymerization if stored improperly (heat/light).[2]
 - Incompatibility: Forms shock-sensitive acetylides with Group 11 metals (Cu, Ag, Au).[2]
- Quinoline Core:

- Toxicology: Historical data on quinolines suggests potential for DNA intercalation; treat as a suspected mutagen until Ames test data confirms otherwise.[2]
- Halogen (Cl) at C5:
 - Increases lipophilicity (LogP), enhancing bioavailability and dermal absorption rates compared to non-halogenated analogs.[2]

Operational Handling Protocols (The "How-To")

A. Engineering Controls & PPE[2]

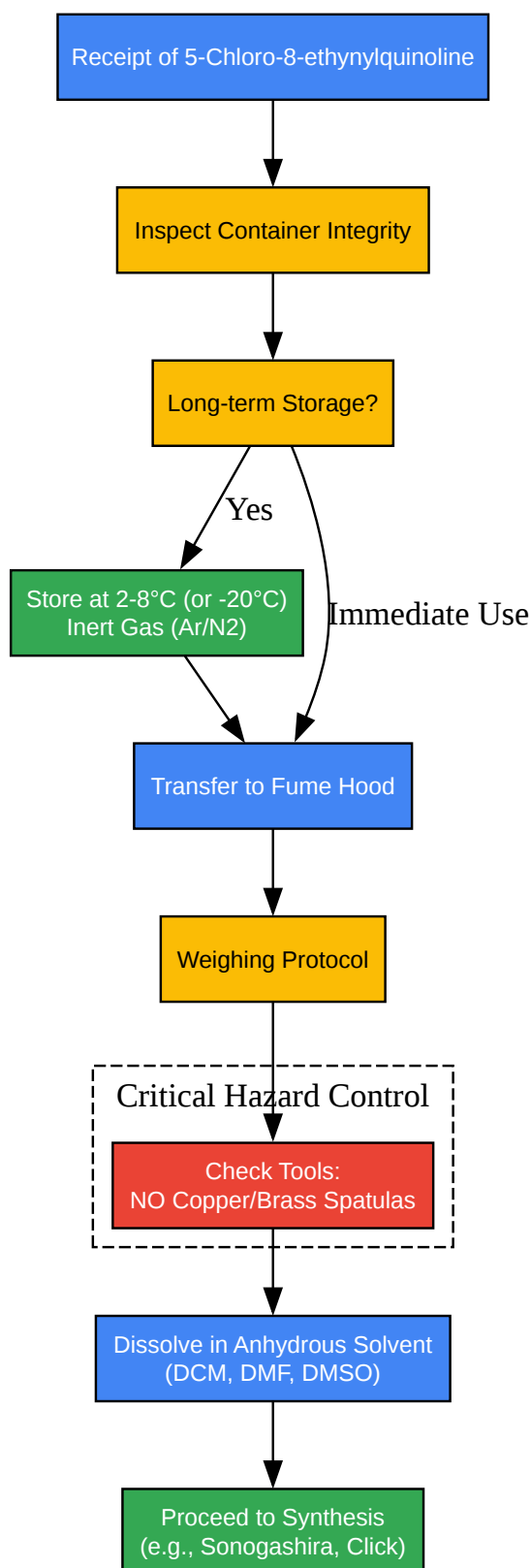
- Ventilation: All open handling (weighing, transfer) must occur inside a certified chemical fume hood operating at face velocity >100 fpm.[2]
- Glove Selection:
 - Standard: Nitrile (0.11 mm) – Good for incidental splash.[2]
 - High Exposure:[2] Laminate film (Silver Shield) – Required for prolonged contact or solution handling (e.g., in DCM/DMF).[2]
- Respiratory: If fume hood is unavailable (not recommended) or during spill cleanup, use a full-face respirator with P100/OV cartridges.[2]

B. Synthesis & Reaction Setup

- Inert Atmosphere: The terminal alkyne is prone to oxidative degradation.[2] All reactions should be set up under Argon or Nitrogen.[2]
- Metal Avoidance: DO NOT use copper or brass spatulas/fittings.[2] Use stainless steel, glass, or Teflon-coated tools to prevent acetylide formation.[2]
- Solvent Compatibility: Stable in non-protic polar solvents (DMSO, DMF, DCM).[2] Avoid prolonged storage in protic solvents which may facilitate hydration of the alkyne.[2]

C. Workflow Visualization

The following diagram outlines the decision logic for safe handling and storage.



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Caption: Operational workflow emphasizing the exclusion of incompatible metals (Cu/Brass) to prevent acetylide formation.

Physicochemical Properties (Data Table)

Property	Value / Description	Source/Note
Appearance	Off-white to pale yellow solid	Visual inspection of analogs
Melting Point	120–125 °C (Estimated)	Based on chloro-quinoline analogs
Solubility	Soluble in DMSO, DMF, DCM, Chloroform	Lipophilic nature
Water Solubility	Very Low / Insoluble	Hydrophobic scaffold
Reactivity	Terminal Alkyne	High: Reacts with azides, halides
Stability	Light Sensitive; Air Sensitive	Store in dark, under inert gas

Emergency Response Protocols

A. Fire Fighting Measures

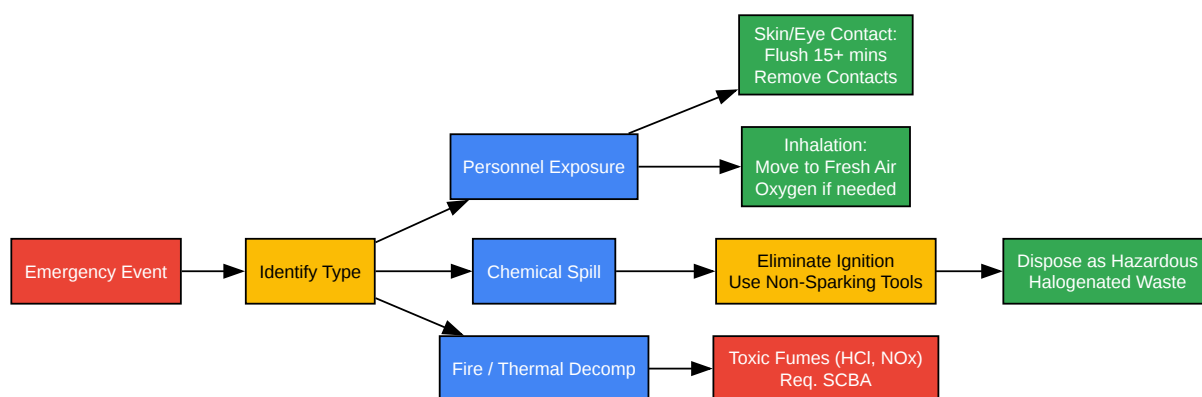
- Combustion Products: Burning will release toxic fumes including Hydrogen Chloride (HCl), Nitrogen Oxides (NO_x), and Carbon Monoxide (CO).[2]
- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[2] Do not use water jet (may spread chemical).[2]
- PPE: Firefighters must wear self-contained breathing apparatus (SCBA) with full face-piece. [2]

B. Accidental Release (Spill)[2][3]

- Evacuate: Clear the immediate area.
- Isolate: Ensure no ignition sources are present (alkyne vapors).

- Protect: Don PPE (Goggles, Nitrile/Silver Shield gloves, Lab coat).[2]
- Contain: Dampen solid spill with inert solvent (e.g., heptane) to avoid dust generation, or cover with dry lime/sand.[2]
- Clean: Sweep up (using non-sparking tools) into a sealable waste container. Do not flush to sewer.

C. Emergency Decision Tree



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Caption: Triage logic for emergency response, highlighting the specific risk of toxic HCl/NO_x fumes during combustion.

Storage & Transport Information

- Storage Conditions:
 - Temperature: Refrigerate (2–8 °C) is recommended for long-term stability.[2]
 - Atmosphere: Hygroscopic and oxidation-sensitive.[2] Store under Argon or Nitrogen.[2]
 - Container: Amber glass vial (light protection) with Teflon-lined cap.[2]

- Transport (DOT/IATA):
 - Likely not regulated as a dangerous good for transport if quantity is small (<1g), but often classified under UN 2811 (Toxic Solid, Organic, n.o.s.) for bulk shipments due to the quinoline core.^[2]
 - Shipping Name: Toxic solid, organic, n.o.s. (**5-Chloro-8-ethynylquinoline**).^[2]

Ecological & Disposal Considerations

- Ecotoxicity: Halogenated quinolines are often persistent in aquatic environments and toxic to aquatic life (Acute Aquatic Tox Cat 1/2).^[2] Prevent entry into drains.^{[2][3]}
- Disposal:
 - Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (essential to neutralize HCl emissions).^[2]
 - Classify as Halogenated Organic Waste.^[2]

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